

# An In-depth Technical Guide to Butylcyclooctane

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## Compound of Interest

Compound Name: *Butylcyclooctane*

Cat. No.: *B100280*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **butylcyclooctane**. The information is curated for professionals in the fields of chemical research and drug development who require detailed technical data and experimental procedures.

## Core Chemical Information

**Butylcyclooctane** is a saturated cycloalkane with a butyl group attached to a cyclooctane ring. Its chemical formula is  $C_{12}H_{24}$ , and it has a molecular weight of 168.32 g/mol <sup>[1]</sup> The IUPAC name for this compound is **butylcyclooctane**, and it is also known by the synonym cyclooctane, butyl- <sup>[1]</sup><sup>[2]</sup> Its CAS Registry Number is 16538-93-5 <sup>[2]</sup>

## Chemical Structure

The structure of **butylcyclooctane** consists of an eight-membered carbon ring to which a four-carbon alkyl chain is attached.

Caption: 2D Chemical Structure of **Butylcyclooctane**.

## Physicochemical Properties

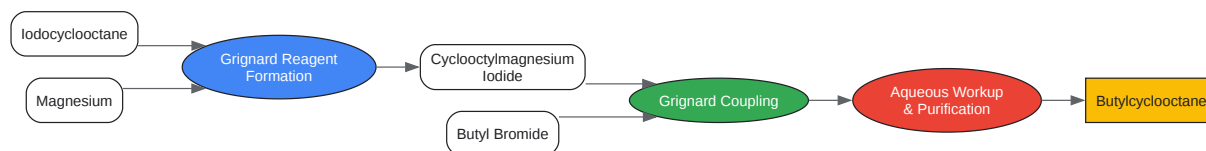
The following table summarizes the key physical and chemical properties of **butylcyclooctane**.

Property	Value	Unit	Source
Molecular Formula	C12H24	[1][2]	
Molecular Weight	168.32	g/mol	[1]
Density	0.826	g/mL	[3]
Boiling Point	217	°C	[3]
Refractive Index	1.459	[3]	
Molar Volume	203.8	mL/mol	[3]
LogP (Octanol/Water Partition Coefficient)	4.537	[4]	
XLogP3	6.2	[1]	
Hydrogen Bond Donor Count	0	[1]	
Hydrogen Bond Acceptor Count	0	[1]	
Rotatable Bond Count	3	[4]	
Exact Mass	168.187800766	Da	[1]
Complexity	88.2	[1]	

## Synthesis of Butylcyclooctane

A feasible synthetic route for **butylcyclooctane** involves the Grignard reaction, a well-established method for forming carbon-carbon bonds. This protocol outlines the synthesis from iodocyclooctane and butylmagnesium bromide.

## Synthetic Workflow



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Caption: Synthetic Workflow for **Butylcyclooctane** via Grignard Reaction.

## Experimental Protocol

Objective: To synthesize **butylcyclooctane** via the reaction of cyclooctylmagnesium iodide with butyl bromide.

Materials and Reagents:

- Iodocyclooctane
- Magnesium turnings
- Butyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Preparation of the Grignard Reagent (Cyclooctylmagnesium Iodide):
  - A three-necked round-bottom flask equipped with a dropping funnel, a reflux condenser, and a nitrogen inlet is flame-dried to remove any moisture.
  - Magnesium turnings are placed in the flask, and the system is purged with an inert gas.
  - A solution of iodocyclooctane in anhydrous diethyl ether or THF is prepared and added to the dropping funnel.
  - A small amount of the iodocyclooctane solution is added to the magnesium turnings to initiate the reaction, which may be evidenced by bubble formation or a gentle reflux. If the reaction does not start, gentle heating or the addition of a small crystal of iodine may be necessary.
  - Once the reaction has initiated, the remaining iodocyclooctane solution is added dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, the mixture is stirred at room temperature or gently heated until the magnesium is consumed. The resulting greyish solution is the Grignard reagent, cyclooctylmagnesium iodide.
- Coupling Reaction:
  - The flask containing the Grignard reagent is cooled in an ice bath.
  - A solution of butyl bromide in anhydrous diethyl ether or THF is added to the dropping funnel.
  - The butyl bromide solution is added dropwise to the stirred Grignard reagent. An exothermic reaction is expected. The rate of addition should be controlled to maintain a manageable reaction temperature.
  - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the reaction.
- Workup and Purification:

- The reaction mixture is cooled in an ice bath, and a saturated aqueous solution of ammonium chloride is slowly added to quench the reaction and any unreacted Grignard reagent.
- The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether or another suitable organic solvent.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed by rotary evaporation.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **butylcyclooctane**.

#### Safety Precautions:

- Grignard reagents are highly reactive and moisture-sensitive. All glassware must be thoroughly dried, and the reaction must be carried out under an inert atmosphere.
- Anhydrous ethers are flammable and can form explosive peroxides. Handle with care and use in a well-ventilated fume hood.
- The quenching of the Grignard reagent is exothermic and can cause the low-boiling ether to splash. Perform this step slowly and with cooling.

This guide provides a foundational understanding of **butylcyclooctane** for research and development purposes. The experimental protocol is a representative method and may require optimization for specific laboratory conditions and desired yields.

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## References

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